

An In-depth Technical Guide to Amberlite™ SR1L Na Ion Exchange Resin

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Compound of Interest

Compound Name: Amberlite SR1L NA

Cat. No.: B1592796

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This technical guide provides comprehensive information on the ionic form, shipping, and handling of Amberlite™ SR1L Na, a strong acid cation exchange resin. It is intended for researchers, scientists, and drug development professionals who require a thorough understanding of this product for their work in water purification and other applications.

Core Properties and Ionic Form

Amberlite™ SR1L Na is a gel-type, strong acid cation exchange resin. Its core functionality is based on a sulfonated polystyrene-divinylbenzene copolymer matrix.^{[1][2]} The resin is supplied in the sodium (Na⁺) ionic form, making it suitable for water softening applications where it exchanges sodium ions for hardness-causing ions like calcium (Ca²⁺) and magnesium (Mg²⁺).^{[1][3][4]}

Chemical and Physical Properties

A summary of the key quantitative data for Amberlite™ SR1L Na is presented in the table below.

Property	Value
Matrix	Gel, Styrene-divinylbenzene copolymer[1][2]
Functional Group	Sulfonic acid[1][2]
Ionic Form as Shipped	Na+[1][2]
Total Exchange Capacity	≥ 1.90 eq/L[1][2]
Water Retention Capacity	41 – 49%[1][2]
Particle Diameter	600 – 800 µm[1][2]
Shipping Weight	808 g/L[1][2]
Maximum Operating Temperature	120°C (248°F)[2]

Shipping and Handling Information

Proper shipping and handling are crucial to maintain the integrity and performance of Amberlite™ SR1L Na.

- **Packaging:** The resin is typically supplied in 1kg jars or larger quantities.[5]
- **Storage:** It is recommended to store the resin in a tightly closed container at approximately 20°C.
- **Handling Precautions:** Avoid breathing dust, vapor, mist, or gas. It is also advised to avoid contact with skin and eyes. In case of eye contact, rinse immediately with plenty of water and seek medical advice.[6]

Experimental Protocols

The primary application of Amberlite™ SR1L Na is in water softening through ion exchange. Below are detailed methodologies for key experimental procedures.

Water Softening (Service Cycle)

The fundamental principle of water softening with this resin is the exchange of sodium ions for divalent cations (hardness) from the water.

Methodology:

- **Column Preparation:** The resin is packed into a suitable ion exchange column. The bed should be backwashed to remove any fine particles and to classify the resin beads.
- **Service Flow:** Hard water is passed through the resin bed at a recommended flow rate of 5 – 50 bed volumes per hour (BV/h).[\[2\]](#)
- **Ion Exchange:** As the water flows through the resin, Ca^{2+} and Mg^{2+} ions are exchanged for Na^+ ions, as described by the following reactions:[\[4\]](#)
 - $2(\text{R-SO}_3^-\text{Na}^+) + \text{Ca}^{2+} \rightleftharpoons (\text{R-SO}_3^-)_2\text{Ca}^{2+} + 2\text{Na}^+$
 - $2(\text{R-SO}_3^-\text{Na}^+) + \text{Mg}^{2+} \rightleftharpoons (\text{R-SO}_3^-)_2\text{Mg}^{2+} + 2\text{Na}^+$
- **Monitoring:** The outlet water should be monitored for hardness to determine when the resin is exhausted and requires regeneration.

Resin Regeneration

Once the resin's capacity to exchange ions is depleted, it must be regenerated to restore it to the sodium form.

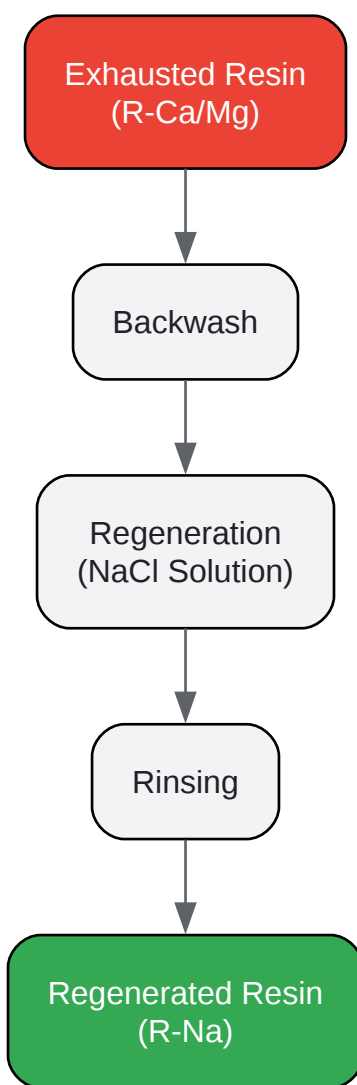
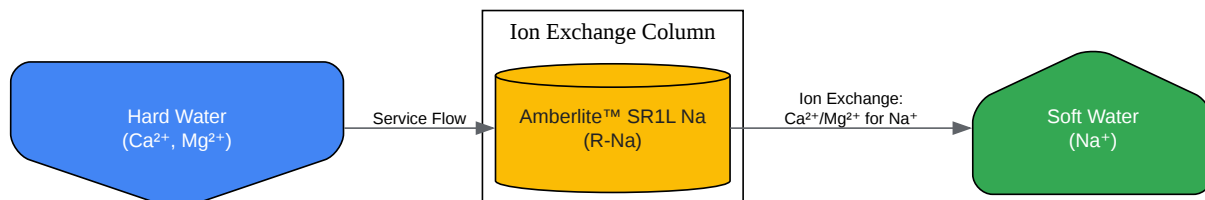
Methodology:

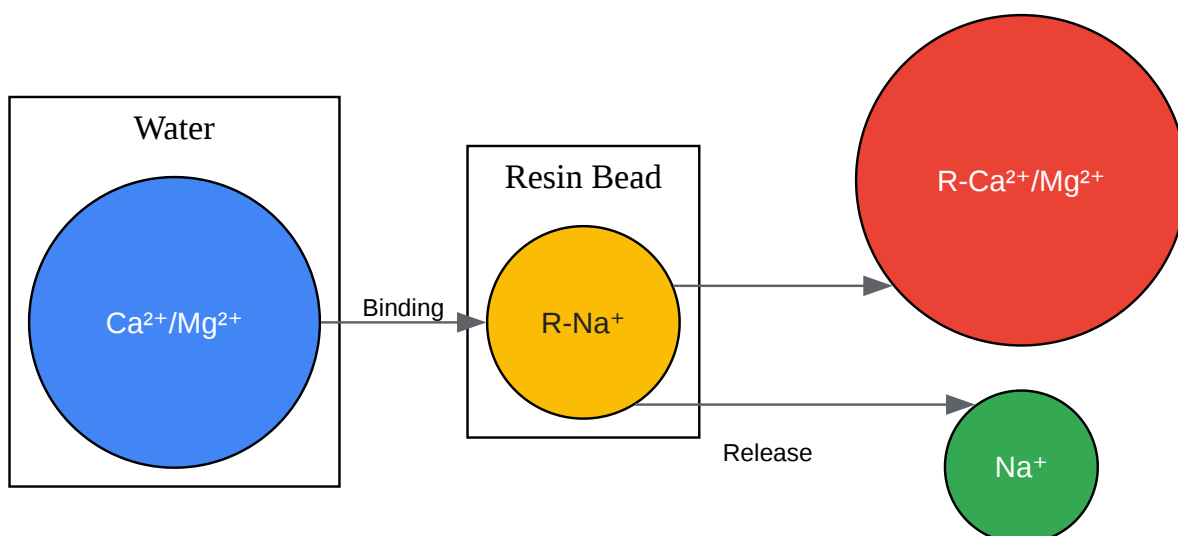
- **Backwash:** The resin bed is first backwashed to loosen the compacted bed and remove any filtered solids.
- **Regenerant Introduction:** A solution of sodium chloride (NaCl) is passed through the resin bed. The recommended flow rate for the regenerant is 2 – 8 BV/h.[\[2\]](#)
- **Regeneration Reaction:** The high concentration of Na^+ ions in the brine solution reverses the ion exchange process, displacing the captured Ca^{2+} and Mg^{2+} ions:
 - $(\text{R-SO}_3^-)_2\text{Ca}^{2+} + 2\text{Na}^+ (\text{excess}) \rightleftharpoons 2(\text{R-SO}_3^-\text{Na}^+) + \text{Ca}^{2+}$
 - $(\text{R-SO}_3^-)_2\text{Mg}^{2+} + 2\text{Na}^+ (\text{excess}) \rightleftharpoons 2(\text{R-SO}_3^-\text{Na}^+) + \text{Mg}^{2+}$

- Rinsing: The resin bed is then rinsed to remove the excess regenerant and the displaced hardness ions. This typically involves a slow rinse at the regeneration flow rate, followed by a fast rinse at the service flow rate.[\[2\]](#)

Visualizations

The following diagrams illustrate the key processes involved in the use of Amberlite™ SR1L Na.





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